

Comparative Guide to Certified Reference Materials for Metobromuron and its Metabolites

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Compound of Interest

Compound Name: Metobromuron-D6

Cat. No.: B15352707

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This guide provides a comprehensive comparison of certified reference materials (CRMs) for the herbicide metobromuron and its primary metabolites. Accurate and reliable analytical standards are crucial for the precise quantification of these compounds in environmental monitoring, food safety analysis, and metabolism studies. This document outlines available CRMs, their key characteristics, and detailed experimental protocols for their use.

Certified Reference Material Comparison

The selection of a suitable CRM is paramount for ensuring the quality and validity of analytical data. The following tables summarize the currently available CRMs for metobromuron and its major metabolites from leading suppliers. All listed CRMs are produced under internationally recognized quality management systems, ensuring traceability and reliability.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Certified Reference Materials for Metobromuron

Supplier	Product Name	Catalogue Number	Purity/Concentration	Format	Accreditations
Sigma-Aldrich	Metobromuron certified reference material, TraceCERT®	33388	99.7% (g/g) uncertainty 0.6% (g/g)	Neat	ISO/IEC 17025, ISO 17034
LGC Standards	Metobromuron	DRE-C15160000	99.5%	Neat	ISO 17034
AccuStandard	Metobromuron	P-436N	100 mg	Neat	ISO 17034, ISO/IEC 17025

Table 2: Certified Reference Materials for Metobromuron Metabolites

Metabolite	Supplier	Product Name	Catalogue Number	Purity/Concentration	Format	Accreditations
4-Bromophenylurea	LGC Standards	(4-Bromophenyl)urea	TRC-B700233	>95% (HPLC)	Neat	N/A
Desmethyl-metobromuron	LGC Standards	Metobromuron-N-desmethyl	DRE-C1516050	N/A	Neat	ISO/IEC 17025
4-Bromoaniline	CPAChem	4-Bromoaniline	SB6111	N/A	500 mg	ISO 17034, ISO/IEC 17025, ISO 9001
Desmethoxy-metobromuron	AERU	Desmethoxy-metobromuron (Ref: CGA 18236)	N/A	N/A	N/A	N/A

N/A: Information not readily available from the provided search results.

Experimental Protocols

Accurate determination of metobromuron and its metabolites in complex matrices such as soil requires robust and validated analytical methods. The following protocol outlines a widely used QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) analysis.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

QuEChERS Sample Preparation for Soil Samples

- Sample Homogenization: Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.

- Hydration (for dry soils): If the soil is dry, add 10 mL of ultrapure water and let it sit for 30 minutes to hydrate.
- Extraction:
 - Add 10 mL of acetonitrile to the centrifuge tube.
 - Add the appropriate QuEChERS extraction salt packet (e.g., magnesium sulfate, sodium chloride, sodium citrate).
 - Securely cap the tube and shake vigorously for 1 minute.
 - Centrifuge at \geq 3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 2 mL d-SPE tube containing a cleanup sorbent (e.g., PSA, C18).
 - Vortex for 30 seconds.
 - Centrifuge at a high speed (e.g., 10,000 rcf) for 2 minutes.
- Final Extract: The resulting supernatant is the final extract ready for LC-MS/MS analysis.

LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a triple quadrupole mass spectrometer.
- Column: A C18 reversed-phase column is commonly used for the separation of phenylurea herbicides and their metabolites.
- Mobile Phase: A gradient elution with water and acetonitrile or methanol, both containing a small amount of an additive like formic acid or ammonium formate to improve ionization.

- Ionization: Electrospray ionization (ESI) in positive ion mode is typically used for these compounds.
- Detection: Multiple Reaction Monitoring (MRM) is the preferred method for quantification due to its high selectivity and sensitivity. Two MRM transitions (a quantifier and a qualifier) should be monitored for each analyte to ensure accurate identification.

Table 3: Suggested MRM Transitions for Metobromuron and its Metabolites

Compound	Precursor Ion (m/z)	Product Ion (Quantifier) (m/z)	Product Ion (Qualifier) (m/z)
Metobromuron	259.0	170.2	148.2
4-Bromophenylurea	215.0	134.0	106.0
Desmethyl-metobromuron	245.0	170.0	148.0
4-Bromoaniline	172.0	92.0	65.0

Note: The optimal MRM transitions and collision energies should be determined empirically on the specific instrument used.

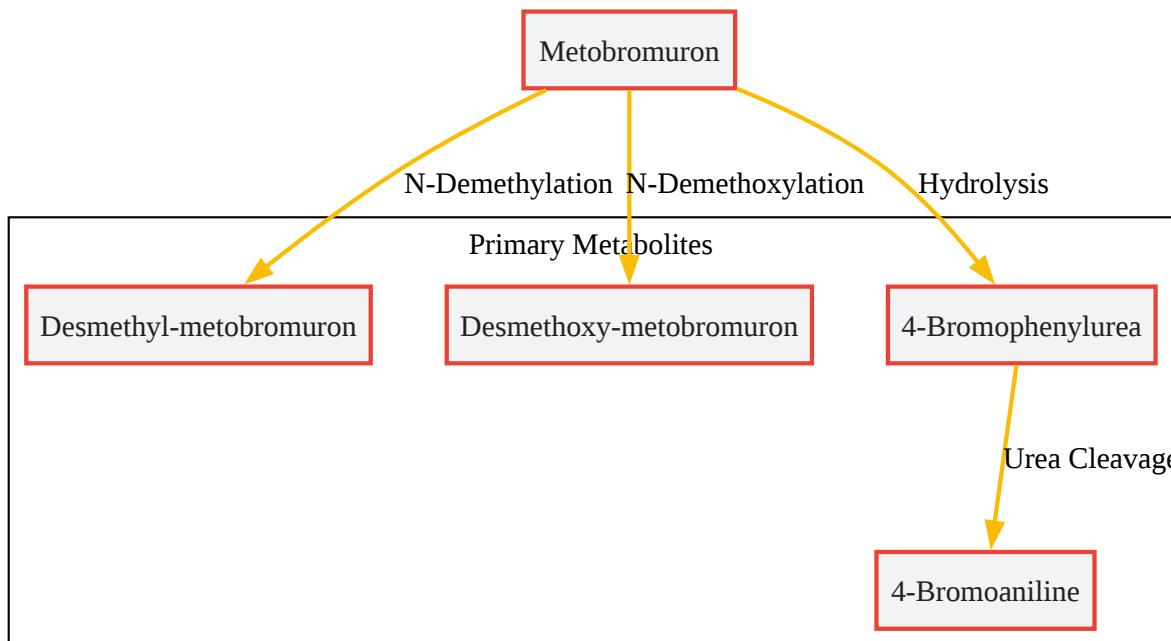
Visualizing Analytical and Biological Processes

To further clarify the experimental and biological context of metobromuron analysis, the following diagrams have been generated using Graphviz.



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QuEChERS experimental workflow for soil analysis.



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Simplified metabolic pathway of metobromuron.

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- To cite this document: BenchChem. [Comparative Guide to Certified Reference Materials for Metobromuron and its Metabolites]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15352707#certified-reference-materials-for-metobromuron-and-its-metabolites>]

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